

Personal protective equipment for handling 1,1-Diphenylethane

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Compound of Interest

Compound Name: 1,1-Diphenylethane

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Essential Safety and Handling Guide for 1,1-Diphenylethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **1,1-Diphenylethane**, including operational procedures and disposal plans. Adherence to these guidelines is essential for ensuring laboratory safety.

Chemical Properties and Hazards

1,1-Diphenylethane is an organic compound that is a colorless liquid at room temperature.^[1] It is characterized by two phenyl groups attached to a central ethane backbone.^[1] While stable under normal conditions, it is classified with several hazards.^{[1][2]}

Property	Value
Molecular Formula	C ₁₄ H ₁₄
Molecular Weight	182.26 g/mol [2][3]
Boiling Point	272.6 ± 0.0 °C at 760 mmHg[3]
Melting Point	-18°C[3][4]
Flash Point	109.6 ± 9.7 °C[3]
Density	1.0 ± 0.1 g/cm ³ [3]
Vapor Pressure	0.0 ± 0.3 mmHg at 25°C[3]
Solubility	Low solubility in water, more soluble in organic solvents[1]

Hazard Classification (GHS):[2][5]

- Acute Toxicity (Inhalation): Harmful if inhaled.[2][5]
- Skin Irritation: Causes skin irritation.[2][5]
- Skin Sensitization: May cause an allergic skin reaction.[5][6]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[2][5]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[2][5]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure when handling **1,1-Diphenylethane**. [7]

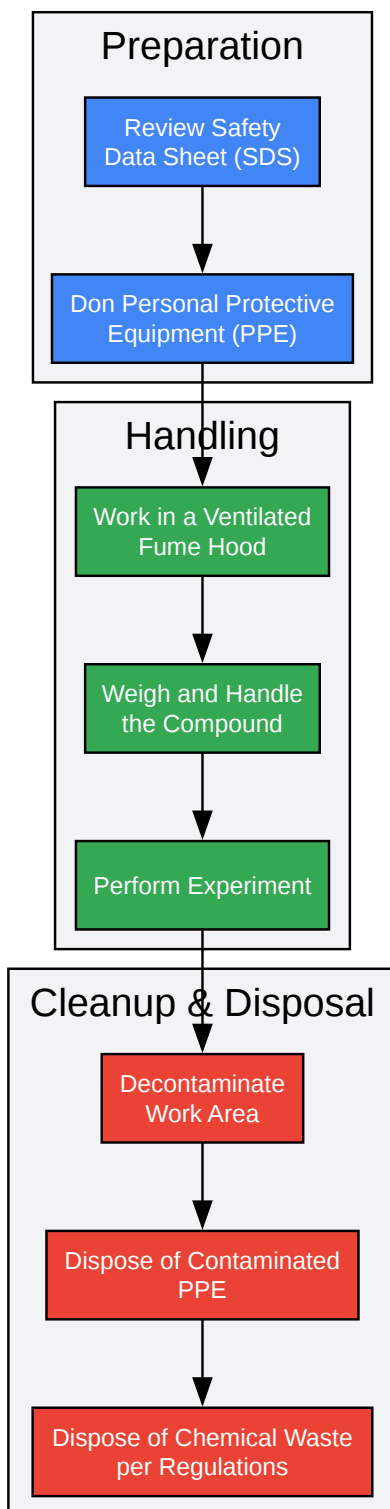
Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical splash goggles and a face shield.[5]	Protects against splashes and airborne particles that can cause serious eye irritation.[5]
Skin (Hands)	Chemically resistant gloves (e.g., Neoprene, Nitrile/butadiene rubber, PVC). [5]	Prevents skin contact which can cause irritation and allergic reactions.[5] Gloves should be inspected before use.
Skin (Body)	Chemically impervious apron over a lab coat and full coverage clothing.[5]	Minimizes bodily exposure to accidental spills.[5]
Respiratory	A NIOSH-approved full-facepiece airline respirator in positive pressure mode, especially where ventilation is inadequate.[5]	Protects against inhalation of harmful mists or vapors.[5] Handling should occur in a chemical fume hood.[8]

Operational Plan: Handling and Storage

A systematic approach is essential for safely handling and storing **1,1-Diphenylethane**.

Workflow for Handling **1,1-Diphenylethane**

Safe Handling Workflow for 1,1-Diphenylethane



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Caption: Workflow for handling **1,1-Diphenylethane**.

Handling Procedures:

- Ventilation: Always handle **1,1-Diphenylethane** in a well-ventilated area or a chemical fume hood to control airborne levels.[\[5\]](#)[\[8\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[5\]](#) Do not breathe mist or vapors.[\[5\]](#)
- Hygiene: Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[8\]](#) Use non-sparking tools.[\[9\]](#)

Storage:

- Store in a cool, well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[8\]](#)
- Store away from strong oxidizing agents, as they may ignite the material.[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

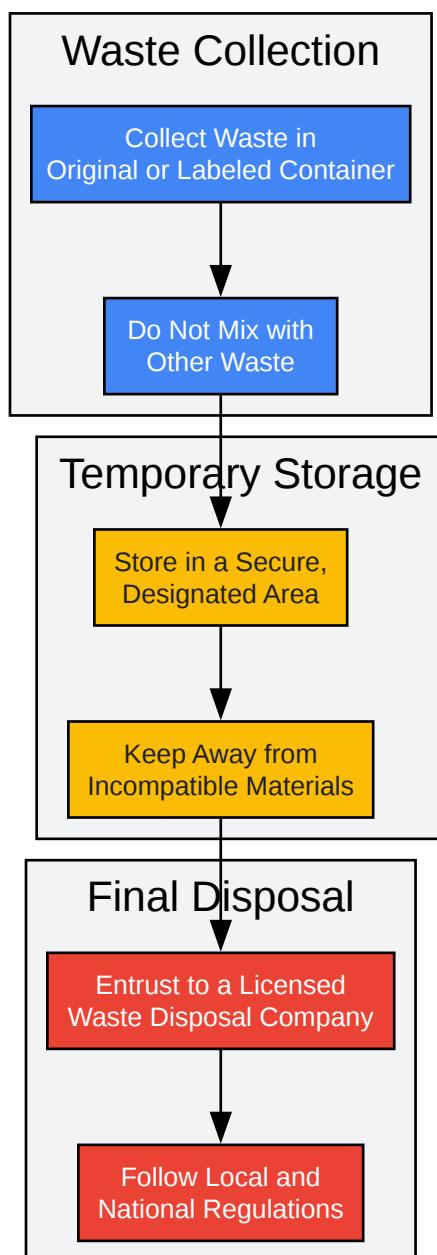
Emergency Situation	Procedure
Spill	Evacuate the area and eliminate all ignition sources.[8] Absorb the spill with inert, non-combustible material like sand or dry earth and transfer it to a suitable container for disposal.[8] Use non-sparking tools for collection.[8]
Inhalation	Remove the person to fresh air.[5] If breathing is difficult, administer oxygen.[9] If not breathing, give artificial respiration.[9] Seek immediate medical attention.[5]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse. If skin irritation or a rash occurs, seek medical attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[10] Continue rinsing and get immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5] Rinse the mouth thoroughly and immediately call a poison center or doctor.[5] This substance may be fatal if swallowed and enters the airways.[2][5]
Fire	Use carbon dioxide or dry powder for small fires. [5][8] For large fires, use water spray or fog.[8] Water or foam may cause frothing.[5] Firefighters should wear self-contained breathing apparatus and full protective gear.[6]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow

Disposal Workflow for 1,1-Diphenylethane



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Caption: Disposal workflow for **1,1-Diphenylethane**.

Disposal Guidelines:

- Regulations: All waste materials must be disposed of in accordance with local, regional, and national regulations.[10]
- Containers: Leave chemicals in their original containers. Do not mix with other waste. Handle uncleaned containers as you would the product itself.
- Professional Disposal: Entrust the disposal of **1,1-Diphenylethane** and its containers to a licensed waste disposal company.[11]
- Environmental Protection: Avoid releasing the chemical into the environment.[5] Obtain consent from pollution control authorities before discharging to wastewater treatment plants. [5]

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